

# Physical properties of 3-Ethylcyclopentanone (boiling point, density)

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## Compound of Interest

Compound Name: 3-Ethylcyclopentanone

Cat. No.: B081463

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## Technical Guide: Physical Properties of 3-Ethylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **3-Ethylcyclopentanone**, specifically its boiling point. While an experimentally determined density is not readily available in the reviewed literature, this guide also furnishes detailed, standard experimental protocols for the determination of both boiling point and density for liquid ketones.

## Data Presentation

The quantitative physical property data for **3-Ethylcyclopentanone** is summarized in the table below.

Physical Property	Value	Source
Boiling Point	171 °C	Fisher Scientific[1]
Density	Not available	-

## Experimental Protocols

The following sections detail standard laboratory procedures for the experimental determination of the boiling point and density of a liquid organic compound such as **3-Ethylcyclopentanone**.

## Protocol 1: Determination of Boiling Point via Thiele Tube Method

This method is suitable for small sample volumes and provides an accurate determination of the boiling point.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Heat transfer fluid (e.g., mineral oil) in the Thiele tube

Procedure:

- Add a small amount (approximately 0.5-1 mL) of **3-Ethylcyclopentanone** to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Clamp the Thiele tube to a retort stand and insert the thermometer and test tube assembly, ensuring the heat transfer fluid is above the level of the sample but below the opening of the test tube.

- Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform heating of the oil bath.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

## Protocol 2: Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

### Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Water bath (for temperature control)
- The liquid sample (**3-Ethylcyclopentanone**)
- Distilled water
- Acetone (for drying)

### Procedure:

- Calibration of the Pycnometer:

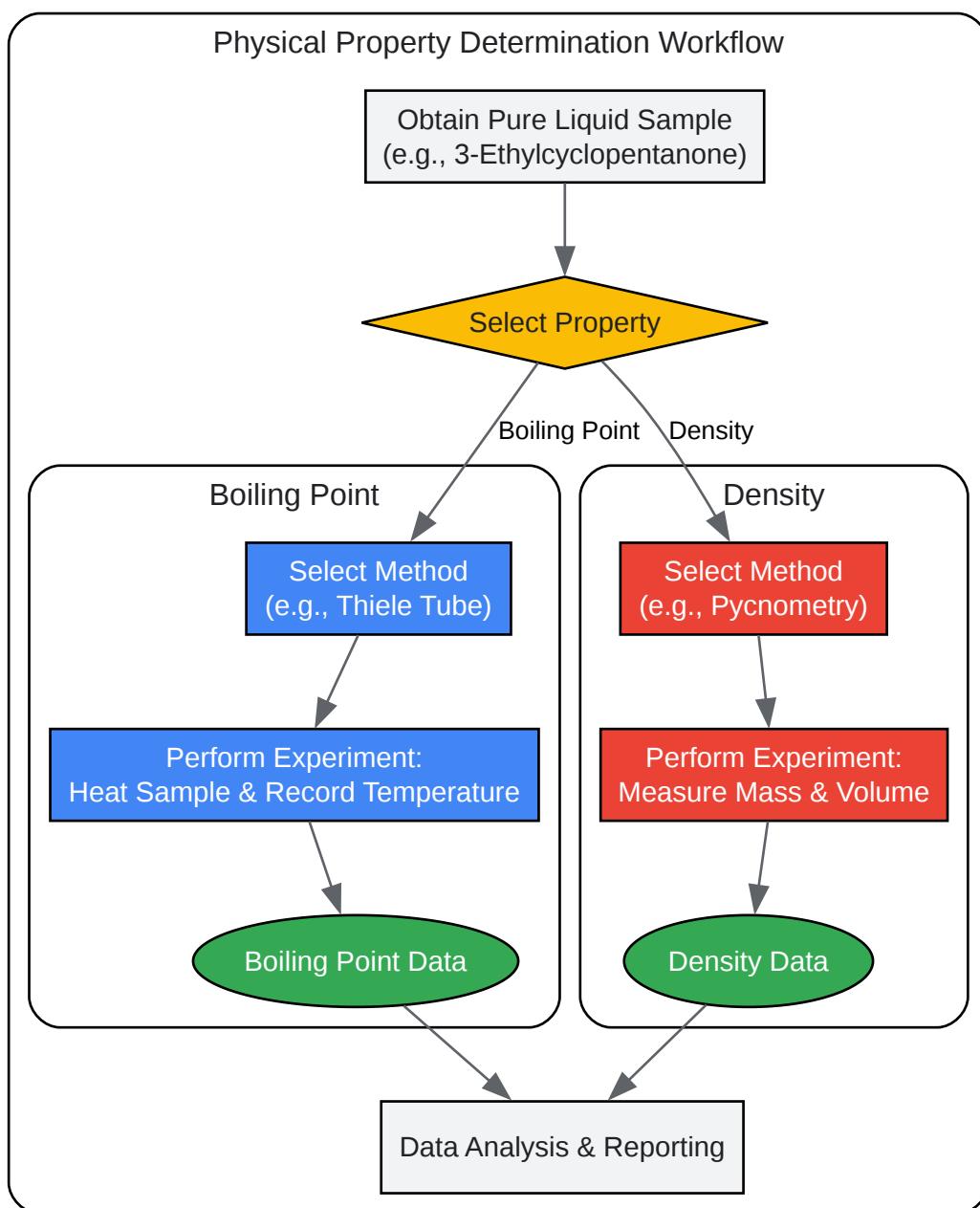
- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on the analytical balance and record the mass ( $m_{\text{pycnometer}}$ ).
- Fill the pycnometer with distilled water that has been equilibrated to a known, constant temperature (e.g., 20°C) in a water bath.
- Insert the stopper, allowing excess water to exit through the capillary, ensuring no air bubbles are trapped.
- Carefully dry the outside of the pycnometer.
- Weigh the pycnometer filled with water and record the mass ( $m_{\text{pycnometer+water}}$ ).
- Calculate the mass of the water ( $m_{\text{water}} = m_{\text{pycnometer+water}} - m_{\text{pycnometer}}$ ).
- Determine the exact volume of the pycnometer using the density of water at the recorded temperature ( $V = m_{\text{water}} / \rho_{\text{water}}$ ).

• Measurement of Sample Density:

- Empty the pycnometer, rinse it with acetone, and dry it completely.
- Fill the dry pycnometer with **3-Ethylcyclopentanone** that has been equilibrated to the same temperature as the water.
- Insert the stopper, dry the exterior, and weigh the filled pycnometer, recording the mass ( $m_{\text{pycnometer+sample}}$ ).
- Calculate the mass of the sample ( $m_{\text{sample}} = m_{\text{pycnometer+sample}} - m_{\text{pycnometer}}$ ).
- Calculate the density of the sample ( $\rho_{\text{sample}} = m_{\text{sample}} / V$ ).

## Mandatory Visualization

The following diagram illustrates a generalized workflow for the determination of key physical properties of a liquid chemical sample in a research laboratory setting.



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Caption: Workflow for Physical Property Determination.

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## References

- 1. 3-Ethylcyclopentanone, 99% | Fisher Scientific [fishersci.ca]
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